

Panobinostat: A Technical Guide to a Pan-Histone Deacetylase Inhibitor

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Executive Summary

Panobinostat (formerly known as LBH589) is a potent, orally available pan-histone deacetylase (HDAC) inhibitor. By inhibiting the activity of multiple HDAC enzymes, panobinostat leads to the hyperacetylation of histone and non-histone proteins, resulting in the epigenetic modulation of gene expression. This activity ultimately induces cell cycle arrest, differentiation, and apoptosis in malignant cells. This technical guide provides an in-depth overview of panobinostat, including its mechanism of action, quantitative efficacy data, and detailed experimental protocols for its characterization. The information presented is intended to support researchers, scientists, and drug development professionals in the investigation and application of this compound.

Core Mechanism of Action: Histone Deacetylase Inhibition

Panobinostat exerts its anti-tumor activity primarily through the non-selective inhibition of Class I, II, and IV histone deacetylases.[1][2] HDACs are a class of enzymes that remove acetyl groups from the ε -amino groups of lysine residues on histone tails. This deacetylation leads to a more condensed chromatin structure, restricting the access of transcription factors to DNA and resulting in transcriptional repression.[3][4]



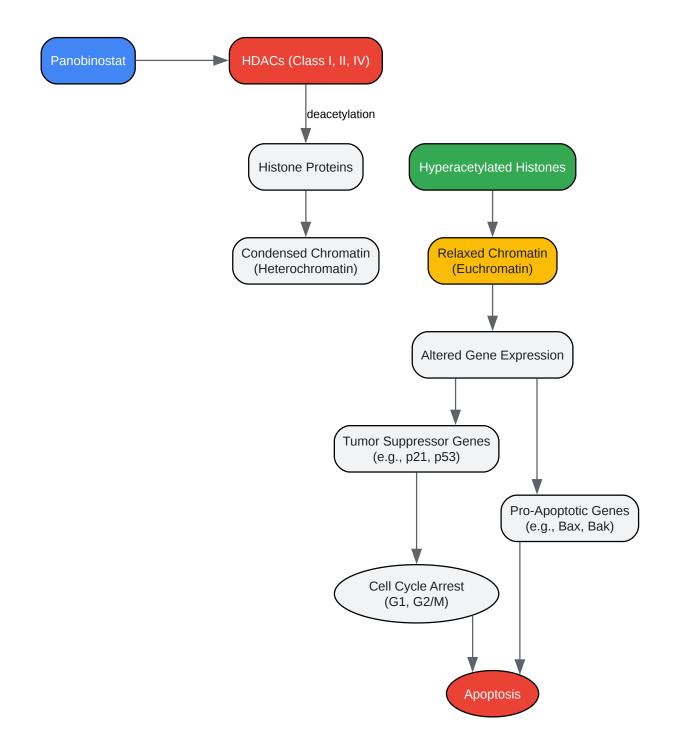




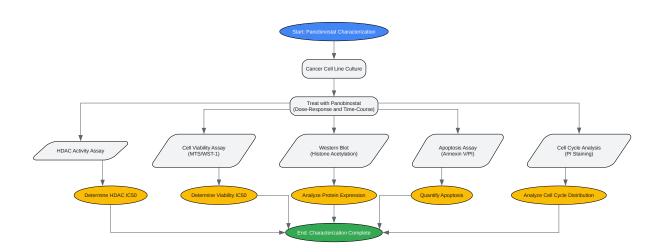
By inhibiting HDACs, panobinostat causes an accumulation of acetylated histones, which neutralizes their positive charge and weakens their interaction with the negatively charged DNA backbone.[5] This leads to a more relaxed and open chromatin conformation (euchromatin), allowing for the transcription of previously silenced genes.[5] Among the genes activated are those involved in tumor suppression, cell cycle regulation, and apoptosis.[6]

Signaling Pathway of Panobinostat-Induced Apoptosis









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